

4-heptanoylbiphenyl CAS number and safety data sheet

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Compound of Interest

Compound Name: *p*-Heptanoylbiphenyl

Cat. No.: B1330013

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In-Depth Technical Guide to 4-Heptanoylbiphenyl

For Researchers, Scientists, and Drug Development Professionals

CAS Number: 59662-27-0

This technical guide provides a comprehensive overview of 4-heptanoylbiphenyl, a biphenyl derivative with applications in materials science and as a synthetic intermediate. This document is intended for researchers, scientists, and professionals in drug development who require detailed technical information.

Chemical and Physical Properties

4-Heptanoylbiphenyl, also known as **p-heptanoylbiphenyl**, is a solid organic compound. Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	59662-27-0	[1]
Molecular Formula	C ₁₉ H ₂₂ O	[1][2]
Molecular Weight	266.38 g/mol	[1][2]
Melting Point	85.0 to 88.0 °C	[1]
Physical Form	Solid	[2]
Purity	≥95%	[2]

Safety Data Sheet Summary

A complete, verified safety data sheet (SDS) for 4-heptanoylbiphenyl is not readily available in public databases. However, based on data for structurally similar compounds and general chemical safety principles, the following precautions are advised. A full risk assessment should be conducted before handling.

Hazard Category	Precautionary Statements
Acute Toxicity	The toxicological properties have not been thoroughly investigated. Handle with care and avoid ingestion, inhalation, and skin contact.
Skin Corrosion/Irritation	May cause skin irritation. Wear protective gloves and clothing.
Eye Damage/Irritation	May cause eye irritation. Wear safety glasses or goggles.
Respiratory Sensitization	Avoid inhaling dust or powder. Handle in a well-ventilated area or with respiratory protection.
Environmental Hazards	No specific data is available. Avoid release into the environment.

First Aid Measures:

- In case of skin contact: Wash with plenty of soap and water.
- In case of eye contact: Rinse cautiously with water for several minutes.
- If inhaled: Move person into fresh air.
- If swallowed: Rinse mouth. Do NOT induce vomiting. Seek medical attention.

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of 4-heptanoylbiphenyl is not extensively published, its structure strongly suggests a Friedel-Crafts acylation of biphenyl with heptanoyl chloride as the most probable synthetic route.

Proposed Synthetic Pathway: Friedel-Crafts Acylation

The reaction involves the electrophilic aromatic substitution of biphenyl with an acylium ion generated from heptanoyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl_3).

Caption: Proposed synthesis of 4-heptanoylbiphenyl via Friedel-Crafts acylation.

General Experimental Protocol for Friedel-Crafts Acylation

- **Reaction Setup:** In a dry, three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, add biphenyl and a suitable inert solvent (e.g., dichloromethane or nitrobenzene).
- **Catalyst Addition:** Cool the mixture in an ice bath and slowly add the Lewis acid catalyst (e.g., aluminum chloride) portion-wise while stirring.
- **Acyating Agent Addition:** Add heptanoyl chloride dropwise from the dropping funnel to the reaction mixture. The temperature should be maintained during the addition.
- **Reaction:** After the addition is complete, allow the reaction mixture to stir at room temperature or heat to reflux for a specified time to ensure the completion of the reaction.

Monitor the reaction progress using an appropriate analytical technique such as Thin Layer Chromatography (TLC).

- **Work-up:** Quench the reaction by carefully pouring the mixture into a beaker containing ice and concentrated hydrochloric acid. This will hydrolyze the aluminum chloride complex.
- **Extraction and Purification:** Separate the organic layer and wash it with water, a dilute sodium bicarbonate solution, and brine. Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate), filter, and concentrate the solvent under reduced pressure. The crude product can be purified by recrystallization or column chromatography.

Applications and Research Interest

Intermediate in Liquid Crystal Synthesis

The primary application of 4-heptanoylbiphenyl appears to be as a synthetic intermediate in the production of liquid crystals. The biphenyl core is a common structural motif in liquid crystalline materials. The heptanoyl group can be further modified, for instance, reduced to a heptyl group, to produce compounds like 4-heptyl-4'-cyanobiphenyl, a component in some liquid crystal mixtures. The alkyl chain length is a critical determinant of the mesophase properties of the final liquid crystal.

Potential in Drug Development and Pharmacological Research

While there is currently limited public information on the direct pharmacological activity of 4-heptanoylbiphenyl, the biphenyl scaffold is present in numerous biologically active molecules. Biphenyl derivatives have been investigated for a wide range of therapeutic applications. Therefore, 4-heptanoylbiphenyl could serve as a precursor or building block for the synthesis of novel drug candidates. Further research would be required to explore any potential biological activity.

Logical Workflow for Characterization

The following diagram illustrates a typical workflow for the characterization of a newly synthesized batch of 4-heptanoylbiphenyl.

Caption: Standard workflow for the synthesis and characterization of 4-heptanoylbiphenyl.

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References

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Email: info@benchchem.com